

Crocetin Dialdehyde: An Analytical Standard for Research and Development

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Compound of Interest		
Compound Name:	Crocetin dialdehyde	
Cat. No.:	B1248500	Get Quote

Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Crocetin dialdehyde is a key intermediate in the biosynthesis of crocetin and its glycosylated derivatives, the crocins, which are responsible for the vibrant color of saffron.[1][2][3] As a pure analytical standard, crocetin dialdehyde is an invaluable tool for the accurate quantification of this apocarotenoid in various matrices, including plant extracts, food products, and biological samples. Its use is crucial for quality control, metabolic studies, and the development of new therapeutic agents. This document provides detailed information on the properties of crocetin dialdehyde and protocols for its use as an analytical standard in High-Performance Liquid Chromatography (HPLC) and UV-Visible Spectrophotometry.

Physicochemical Properties and Storage

Crocetin dialdehyde is commercially available as an analytical standard with a purity of ≥95% as determined by HPLC.[4] Proper handling and storage are critical to maintain its integrity.

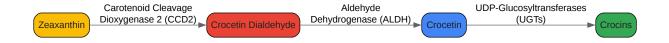


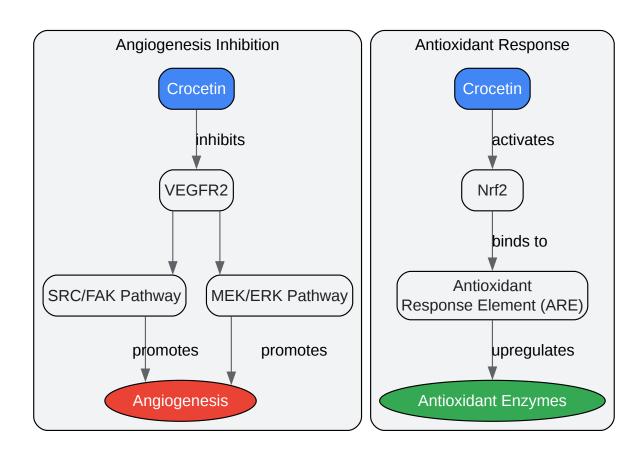
Property	Value	Reference
Chemical Formula	C20H24O2	[4]
Molecular Weight	296.40 g/mol	[4]
CAS Number	502-70-5	[4]
Appearance	Neat	[4]
Purity	≥95% (HPLC)	[4]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[5]
Shelf Life (Neat)	Limited, refer to the expiry date on the label.	[4]

Crocin Biosynthesis Pathway

Crocetin dialdehyde is a central molecule in the biosynthetic pathway of crocins. The process begins with the cleavage of zeaxanthin by the enzyme carotenoid cleavage dioxygenase 2 (CCD2) to yield **crocetin dialdehyde**. Subsequently, aldehyde dehydrogenases (ALDHs) oxidize **crocetin dialdehyde** to form crocetin. Finally, crocetin is glycosylated by UDP-glucosyltransferases (UGTs) to produce various crocins.[1][2][3]







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